

Technical Support Center: Enhancing Topogard Rainfastness

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Compound of Interest

Compound Name: Topogard

Cat. No.: B1222600

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This technical support center provides researchers, scientists, and drug development professionals with guidance on enhancing the rainfastness of **Topogard** herbicide on weed foliage. The information is presented in a question-and-answer format to directly address potential issues encountered during experimentation.

Frequently Asked Questions (FAQs)

Q1: What is **Topogard** and what are its active ingredients?

Topogard is a selective, post-emergent herbicide used to control annual broadleaf weeds in crops like peas and potatoes.^{[1][2]} It is formulated as a suspension concentrate containing 350 g/litre of terbutryn and 150 g/litre of terbuthylazine.^{[1][2][3][4]}

Q2: What does "rainfastness" mean in the context of herbicides?

Rainfastness is the ability of a herbicide to resist being washed off by rain after it has been applied to a plant's foliage.^{[5][6]} The rain-free period is the minimum time required between application and rainfall for the herbicide to be adequately absorbed and effective.^{[7][8]}

Q3: What is the recommended rain-free period for **Topogard**?

The product label for **Topogard** recommends allowing 2-3 days for drying after rain before application, but it does not specify a rain-free period after application.^[1] Generally, for post-emergence herbicides, a rain-free period of 4 to 6 hours is recommended to ensure proper

absorption.[9] However, this can vary based on environmental conditions and the specific herbicide formulation.[7][8]

Q4: How can I enhance the rainfastness of **Topogard**?

The rainfastness of herbicides can be improved by adding adjuvants to the spray tank.[10][11][12] Adjuvants are substances that can improve the activity and application characteristics of a herbicide.[10] Activator adjuvants, in particular, can increase herbicide absorption, leading to better rainfastness.[10][12]

Q5: What types of adjuvants are suitable for improving rainfastness?

Several types of activator adjuvants can enhance herbicide performance and rainfastness:[10][12]

- **Surfactants (Spreader-Stickers):** These reduce the surface tension of spray droplets, allowing them to spread more evenly over the leaf surface and adhere better.[10][13]
- **Oil Concentrates:** These include crop oil concentrates (COC) and methylated seed oils (MSO), which can improve the penetration of the herbicide into the leaf cuticle.[10][12]
- **Silicone-Based Adjuvants:** These are known as "super-spreaders" and can significantly increase the rate of herbicide uptake, reducing the required rain-free period.[14]

It is crucial to select an adjuvant that is compatible with **Topogard**'s suspension concentrate formulation. Always consult the herbicide and adjuvant labels for compatibility and recommended use rates.[12]

Troubleshooting Guides

Issue: Rainfall occurred shortly after **Topogard** application.

1. **Determine the Time Interval:** Note the time between **Topogard** application and the start of the rainfall.
2. **Assess Rainfall Intensity and Duration:** A light, brief shower is less likely to wash off the herbicide than a heavy, prolonged downpour.

3. Observe Weed Control Efficacy: Monitor the treated weeds over the next 7-14 days. If weed control is less than expected, the rainfall may have reduced the herbicide's effectiveness.

4. Consider Re-application: If weed control is unsatisfactory, a second application may be necessary. Before re-applying, ensure the weeds are not stressed and that the crop is within the recommended growth stage for application.[\[1\]](#)

5. Future Prevention: For future applications, consider the following to mitigate the risk of rain wash-off:

- Weather Forecasting: Apply **Topogard** when there is a low probability of rain for at least 4-6 hours.[\[9\]](#)
- Use of Adjuvants: Incorporate a suitable adjuvant, such as a spreader-sticker or a silicone-based surfactant, to improve adhesion and absorption.[\[10\]](#)[\[14\]](#)

Data on Adjuvant Effects on Herbicide Rainfastness

While specific quantitative data for **Topogard** is not readily available in public literature, the following tables summarize the effects of adjuvants on the rainfastness of other herbicides, which can serve as a general guide.

Table 1: Effect of Adjuvant on Clodinafop Efficacy and Rainfastness on Oats[\[11\]](#)

Treatment	No Rain (% Weight Reduction)	Rain after 5 min (% Weight Reduction)	Rain after 1 hour (% Weight Reduction)
Clodinafop alone	42	14	19
Clodinafop + DC Trate (Adjuvant)	70	52	57

This data illustrates a significant improvement in both efficacy and rainfastness with the addition of an adjuvant.

Table 2: General Rain-Free Periods for Various Post-Emergence Herbicides[\[15\]](#)

Herbicide	Rain-Free Period (hours)
2,4-D Amine	6–8
2,4-D Ester	1
Glyphosate (many formulations)	1-6
Glufosinate (Liberty)	4
Atrazine	1–2

This table provides a general reference for the rainfastness of different herbicides. The specific rain-free period for **Topogard** may vary.

Experimental Protocols

Protocol: Evaluating the Effect of Adjuvants on **Topogard** Rainfastness

This protocol outlines a general procedure to assess the impact of adjuvants on **Topogard**'s rainfastness using a rainfall simulator.

1. Plant Material:

- Grow the target weed species (e.g., common lambsquarters, velvetleaf) in pots under controlled greenhouse conditions until they reach the 2-4 true leaf stage.[\[1\]](#)

2. Herbicide and Adjuvant Preparation:

- Prepare a stock solution of **Topogard** at the recommended application rate.[\[1\]](#)
- Prepare separate spray solutions of **Topogard** mixed with different candidate adjuvants at their recommended rates. Include a control with **Topogard** alone and an untreated control.

3. Herbicide Application:

- Use a calibrated laboratory sprayer to apply the herbicide solutions evenly to the weed foliage.

4. Simulated Rainfall:

- At predetermined intervals after herbicide application (e.g., 30, 60, 120, and 240 minutes), place the treated plants in a rainfall simulator.[6][16]
- Apply a consistent amount and intensity of simulated rain (e.g., 10 mm/hour for 30 minutes). [17][18]
- Include a set of treated plants that do not receive simulated rainfall as a positive control.

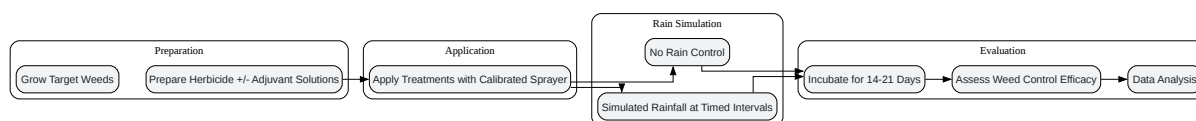
5. Efficacy Assessment:

- After 14-21 days, visually assess weed control using a rating scale (e.g., 0% = no control, 100% = complete death).
- Alternatively, harvest the above-ground biomass of the weeds, dry it, and weigh it to quantify the reduction in growth compared to the untreated control.

6. Data Analysis:

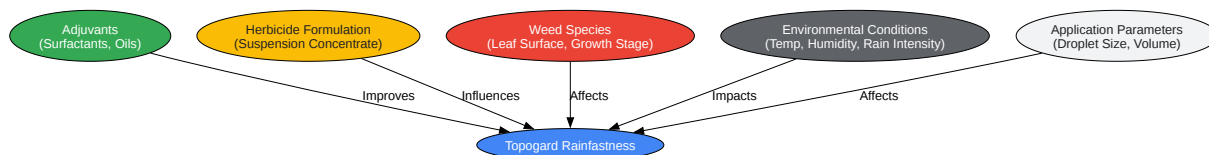
- Analyze the data to determine the effect of each adjuvant and rainfall timing on the efficacy of **Topogard**.

Visualizations



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Caption: Workflow for evaluating **Topogard** rainfastness.



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Caption: Key factors influencing **Topogard** rainfastness.

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